

# Foramsulfuron application rate corn postemergence

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## Compound Focus: Foramsulfuron

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## Foramsulfuron Application Overview

**Foramsulfuron** inhibits the acetolactate synthase (ALS) enzyme, disrupting plant growth [1]. It is typically applied postemergence in corn, often requiring specific adjuvants and tank-mix partners for optimal broad-spectrum control [2].

Parameter	Specification	Key Considerations
Application Type	Postemergence, selective [1]	---
Standard Use Rate	~ 35 - 70 g a.i./ha [3]	Rate is species-dependent; higher rates needed for tough broadleaves [3].
Corn Growth Stage	Up to V6 - V7 (or 20" tall) [4]	Check specific product labels for precise cutoffs to avoid crop injury.
Key Tank-Mix Partners	Atrazine, Dicamba, Mesotrione [2]	Improves control of broadleaf weeds (e.g., velvetleaf, waterhemp) [2].
Critical Adjuvant	Methylated Seed Oil (MSO) [2]	Use with atrazine tank-mix to avoid antagonism on grass weeds [2].

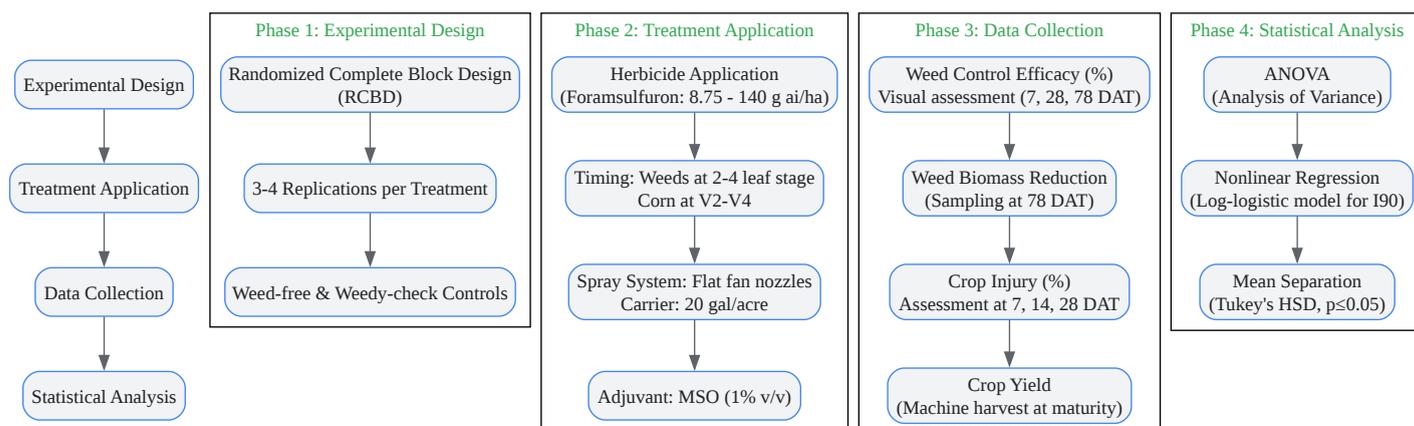
## Detailed Application Rates & Efficacy

The appropriate rate of **foramsulfuron** depends on the target weed species. The following table summarizes the rates required for 90% control ( $I_{90}$ ) based on field research.

Weed Species	Foramsulfuron Rate for 90% Control (I90)	Additional Notes
<b>Green Foxtail</b> ( <i>Setaria viridis</i> )	25 g/ha [3]	---
<b>Common Lambsquarters</b> ( <i>Chenopodium album</i> )	68 g/ha [3]	Control improved with PRE atrazine or isoxaflutole [2].
<b>Common Ragweed</b> ( <i>Ambrosia artemisiifolia</i> )	86 g/ha [3]	Tank-mixing with broadleaf herbicides is recommended [3].
<b>Giant Foxtail</b> ( <i>Setaria faberi</i> )	88% control (standard rate) [2]	Standard application rate; specific I90 not provided in search results.
<b>Redroot Pigweed</b> ( <i>Amaranthus retroflexus</i> )	99% control (standard rate) [2]	Standard application rate; specific I90 not provided in search results.

## Experimental Protocols for Research

For researchers validating weed control efficacy, the following workflow outlines a standard field trial methodology.



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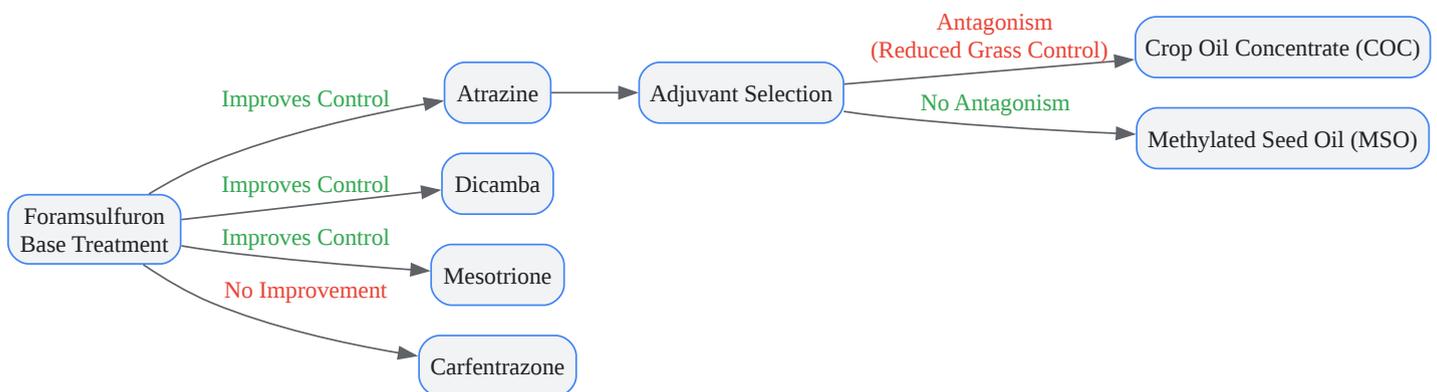
## Protocol Details:

- **Experimental Design:** Use a **Randomized Complete Block Design (RCBD)** with 3-4 replications to account for field variability [3]. Include both weed-free (maximum yield potential) and weedy-check (weed competition baseline) control plots.
- **Treatment Application:** Apply **foramsulfuron** at rates ranging from **8.75 to 140 g active ingredient per hectare** using a precision sprayer with flat fan nozzles [3]. Apply when corn is at **V2 to V4 growth stage** and target weeds are small (2-4 leaf stage). Include **1% v/v Methylated Seed Oil (MSO)** as a standard adjuvant [2].
- **Data Collection:**
  - **Weed Control:** Assess visually as a percentage (0% = no control, 100% = complete control) at **7, 28, and 78 Days After Treatment (DAT)** [3].
  - **Weed Biomass:** Harvest weeds at ground level from a defined area in each plot at **78 DAT**, dry to constant weight, and weigh [3].
  - **Crop Response:** Rate corn injury (phytotoxicity) visually as a percentage at **7, 14, and 28 DAT** [3].

- **Grain Yield:** Mechanically harvest the center rows of each plot at crop maturity and adjust grain weight to standard moisture content [3].
- **Statistical Analysis:** Perform **Analysis of Variance (ANOVA)**. Use **nonlinear regression** (e.g., log-logistic model) to calculate **I<sub>90</sub>** values—the rate providing 90% weed control or biomass reduction [3]. Use **Tukey's Honest Significant Difference (HSD) test** at **p≤0.05** for mean separation.

## Tank-Mix and Adjuvant Strategies

Successful **foramsulfuron** use often requires tank-mixing. The diagram below summarizes key combinations and outcomes.



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### Strategy Details:

- **Effective Tank-Mix Partners:** Research shows tank-mixing **foramsulfuron** with **atrazine**, **dicamba**, or **mesotrione** significantly improves control of broadleaf weeds like Pennsylvania smartweed, common cocklebur, velvetleaf, and common waterhemp compared to **foramsulfuron** alone [2].
- **Adjuvant Criticality:** Combining **foramsulfuron** and atrazine requires **methylated seed oil (MSO)** instead of crop oil concentrate (COC). Using COC can cause **antagonism, reducing grass weed control** [2].

- **Ineffective Combinations:** Tank mixes with **carfentrazone** did not improve control of any tested weed species to a level of commercial acceptance [2].

## Practical Application Notes

- **Crop Safety:** Applied correctly, **foramsulfuron** exhibits excellent crop safety. Transient corn injury ( $\leq 10\%$ ) may occur but typically resolves by 14 DAT without impacting final yield [3].
- **Weed Spectrum:** It provides excellent control of many grasses and small-seeded broadleaves but is **weak on certain broadleaf weeds** like common lambsquarters unless layered with a pre-emergence herbicide or tank-mixed [2] [3].
- **Yield Protection:** For full yield protection, ensure application is made before weeds compete significantly with the crop. In weedy conditions, a tank-mix with a broadleaf herbicide can improve final corn yield by more than 20% [3].

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## References

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